

Synthesis and Control of N-Nitroso Epinephrine: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Epinephrine*

CAS No.: 3006789-99-4

Cat. No.: B16341646

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For Researchers, Scientists, and Drug Development Professionals

Abstract

The emergence of N-nitrosamine impurities as a significant concern in pharmaceutical products necessitates a thorough understanding of their formation, synthesis, and analytical determination. **N-Nitroso Epinephrine**, a potential impurity in epinephrine drug products, requires careful control to ensure patient safety. This technical guide provides an in-depth overview of the synthesis of **N-Nitroso Epinephrine**, detailed analytical methodologies for its detection and quantification, and a discussion of the underlying chemical principles and control strategies. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to effectively manage this critical impurity.

Introduction to N-Nitrosamine Impurities

N-nitrosamines are a class of organic compounds characterized by a nitroso group bonded to an amine nitrogen. Many N-nitrosamines are classified as probable human carcinogens, making their presence in pharmaceuticals a critical quality and safety attribute to control.^[1] The

formation of N-nitrosamines can occur when a secondary or tertiary amine reacts with a nitrosating agent, such as nitrous acid, which can be formed from nitrites under acidic conditions.[1][2] Given that epinephrine is a secondary amine, it is susceptible to nitrosation, leading to the formation of **N-Nitroso Epinephrine**.

Chemical Structure of Epinephrine and **N-Nitroso Epinephrine**:

- Epinephrine: (R)-4-(1-hydroxy-2-(methylamino)ethyl)benzene-1,2-diol
- **N-Nitroso Epinephrine**: (R)-N-(2-(3,4-dihydroxyphenyl)-2-hydroxyethyl)-N-methylnitrous amide[3][4][5]

Synthesis of N-Nitroso Epinephrine

The synthesis of **N-Nitroso Epinephrine** as a reference standard is crucial for the development and validation of analytical methods. The following protocol is a representative procedure based on established methods for the N-nitrosation of secondary amines.

Experimental Protocol: N-Nitrosation of Epinephrine

Materials:

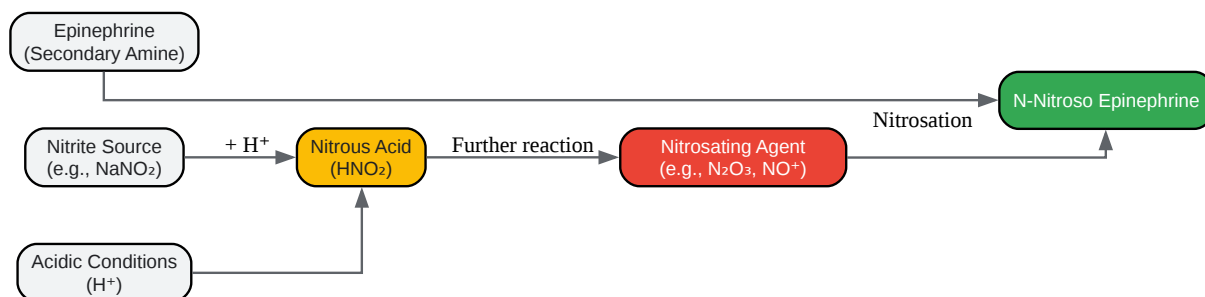
- Epinephrine (or Epinephrine hydrochloride/bitartrate)
- Sodium Nitrite (NaNO_2)
- Hydrochloric Acid (HCl) or other suitable acid
- Dichloromethane (CH_2Cl_2) or other suitable organic solvent
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Deionized Water

Procedure:

- **Dissolution:** Dissolve a known quantity of Epinephrine salt (e.g., 1.0 g) in deionized water in a round-bottom flask. The flask should be cooled in an ice bath to 0-5 °C.
- **Acidification:** Slowly add a dilute solution of hydrochloric acid dropwise to the epinephrine solution while maintaining the temperature at 0-5 °C. The final pH should be acidic, typically around 3-4, to facilitate the formation of nitrous acid.
- **Nitrosation:** Prepare a solution of sodium nitrite in deionized water. Add this solution dropwise to the chilled, acidified epinephrine solution over a period of 30-60 minutes. The molar ratio of sodium nitrite to epinephrine should be carefully controlled, typically starting with a slight excess of nitrite (e.g., 1.1 to 1.5 equivalents). The reaction mixture should be stirred continuously and kept in the dark, as nitrosamines can be light-sensitive.[6]
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or a rapid liquid chromatography method.
- **Quenching and Extraction:** Once the reaction is complete, carefully quench any excess nitrous acid by the slow addition of a quenching agent like ammonium sulfamate or ascorbic acid. Adjust the pH of the solution to neutral (pH ~7) with a saturated sodium bicarbonate solution. Extract the aqueous layer multiple times with an organic solvent such as dichloromethane.
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the organic solvent under reduced pressure at a low temperature to yield the crude **N-Nitroso Epinephrine**.
- **Purification:** The crude product can be purified using column chromatography on silica gel.[7] The choice of eluent will depend on the polarity of the compound and should be determined by TLC analysis.

Reaction Pathway

The formation of **N-Nitroso Epinephrine** proceeds via the electrophilic attack of the nitrosyl cation (NO^+) or a related nitrosating species on the secondary amine of the epinephrine molecule.



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Figure 1. General pathway for the formation of **N-Nitroso Epinephrine**.

Analytical Methodology for N-Nitroso Epinephrine

The detection and quantification of **N-Nitroso Epinephrine** at trace levels require highly sensitive and specific analytical methods. Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) is the technique of choice for this purpose.

Experimental Protocol: LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Tandem Mass Spectrometer (e.g., Triple Quadrupole) with a suitable ionization source (e.g., Electrospray Ionization - ESI or Atmospheric Pressure Chemical Ionization - APCI).

Chromatographic Conditions (Typical):

Parameter	Recommended Conditions
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile or Methanol
Gradient	Optimized for separation from epinephrine and other matrix components
Flow Rate	0.2 - 0.5 mL/min
Column Temperature	30 - 40 °C
Injection Volume	1 - 10 µL

Mass Spectrometric Conditions (Hypothetical MRM Transitions):

Multiple Reaction Monitoring (MRM) is used for quantification. The precursor ion (Q1) is the protonated molecule $[M+H]^+$ of **N-Nitroso Epinephrine**, and the product ions (Q3) are characteristic fragments.

Analyte	Precursor Ion (Q1) m/z	Product Ion (Q3) m/z (Quantifier)	Product Ion (Q3) m/z (Qualifier)	Collision Energy (eV)
N-Nitroso Epinephrine	213.1	To be determined empirically	To be determined empirically	To be optimized
Epinephrine (for separation confirmation)	184.1	166.1	107.1	To be optimized

Note: The exact m/z values and collision energies for **N-Nitroso Epinephrine** must be determined by infusing a solution of the synthesized reference standard into the mass spectrometer.

Sample Preparation:

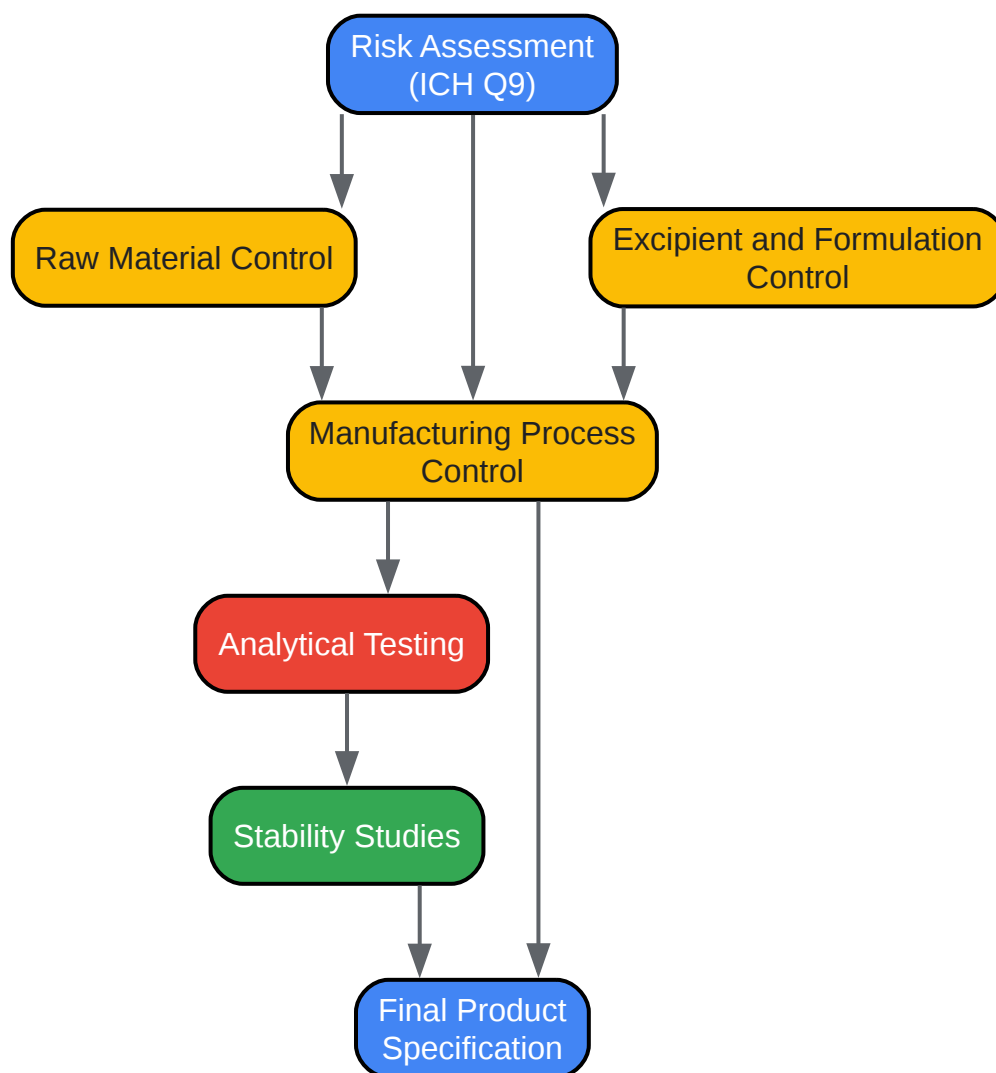
- Drug Product (e.g., Solution for Injection): Dilute the sample with the initial mobile phase composition to a suitable concentration.
- Drug Substance: Dissolve a known amount of the epinephrine drug substance in a suitable solvent (e.g., methanol or a water/organic mixture). Further dilution may be necessary.
- Filtration: Filter the prepared sample through a 0.22 µm syringe filter before injection.

Method Validation

The analytical method should be validated according to ICH Q2(R1) guidelines, including specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ).

Control Strategies for N-Nitroso Epinephrine

A comprehensive control strategy is essential to mitigate the risk of **N-Nitroso Epinephrine** formation in pharmaceutical products.



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Figure 2. Workflow for the control of **N-Nitroso Epinephrine** impurity.

Key control points include:

- Raw Material Control: Sourcing high-purity epinephrine and controlling the levels of nitrite and other potential nitrosating agents in raw materials and solvents.
- Process Optimization: Designing the manufacturing process to avoid conditions that favor nitrosamine formation, such as high temperatures and acidic pH in the presence of nitrosating agents.

- **Formulation Design:** Selecting excipients with low nitrite content and considering the use of antioxidants (e.g., ascorbic acid) or pH modifiers to inhibit nitrosation.
- **Analytical Testing:** Implementing a validated analytical method for routine testing of raw materials, intermediates, and the final drug product.
- **Stability Studies:** Monitoring the formation of **N-Nitroso Epinephrine** during stability studies under various storage conditions.

Conclusion

The control of **N-Nitroso Epinephrine** is a critical aspect of ensuring the quality and safety of epinephrine-containing pharmaceuticals. A proactive approach that combines a thorough understanding of the formation chemistry, robust synthesis of reference standards, implementation of sensitive analytical methods, and a comprehensive control strategy is paramount. This guide provides a foundational framework for professionals in the pharmaceutical industry to address the challenges associated with this potential impurity. Continuous monitoring of regulatory guidelines and further research into the specific kinetics and formation pathways of **N-Nitroso Epinephrine** will be essential for ongoing risk mitigation.

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